

Measuring Glutamate Reuptake with NA-014 In Vitro: Application Notes and Protocols

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Compound of Interest

Compound Name: NA-014

Cat. No.: B12372934

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Introduction

Glutamate is the primary excitatory neurotransmitter in the mammalian central nervous system, and its precise regulation is critical for normal neuronal function. Excitatory Amino Acid Transporters (EAATs) are responsible for clearing glutamate from the synaptic cleft, thereby terminating neurotransmission and preventing excitotoxicity. Of the five EAAT subtypes, EAAT2 (also known as GLT-1 in rodents) is the most abundant in the forebrain and is predominantly expressed on astrocytes, accounting for up to 90% of total glutamate uptake. Dysregulation of EAAT2 function is implicated in numerous neurological and psychiatric disorders, making it a key therapeutic target.

NA-014 is a potent and selective positive allosteric modulator (PAM) of EAAT2. Unlike direct agonists, PAMs like **NA-014** bind to an allosteric site on the transporter, increasing the maximal transport velocity (V_{max}) without significantly affecting the affinity for glutamate (K_m). This mode of action offers a promising therapeutic strategy to enhance glutamate clearance under pathological conditions.

These application notes provide detailed protocols for measuring glutamate reuptake in vitro using **NA-014**, focusing on radiolabeled substrate uptake assays and electrophysiological methods.

Data Presentation: In Vitro Efficacy of NA-014

The following tables summarize the quantitative data for **NA-014**'s effect on EAAT2-mediated glutamate uptake in various in vitro models.

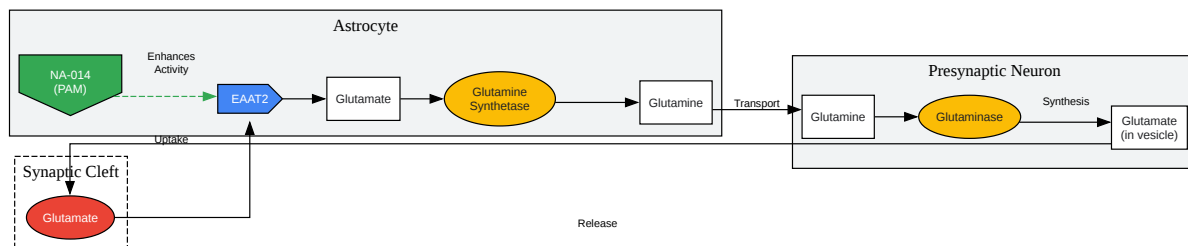
| Parameter | Cell System | Value | Reference |
|-------------------------|----------------------------------|-------------------|-----------|
| EC50 | EAAT2-transfected COS-7 cells | 3.5 ± 2.0 nM | [1] |
| Efficacy (% of control) | EAAT2-transfected COS-7 cells | $167.3 \pm 8.3\%$ | [1] |

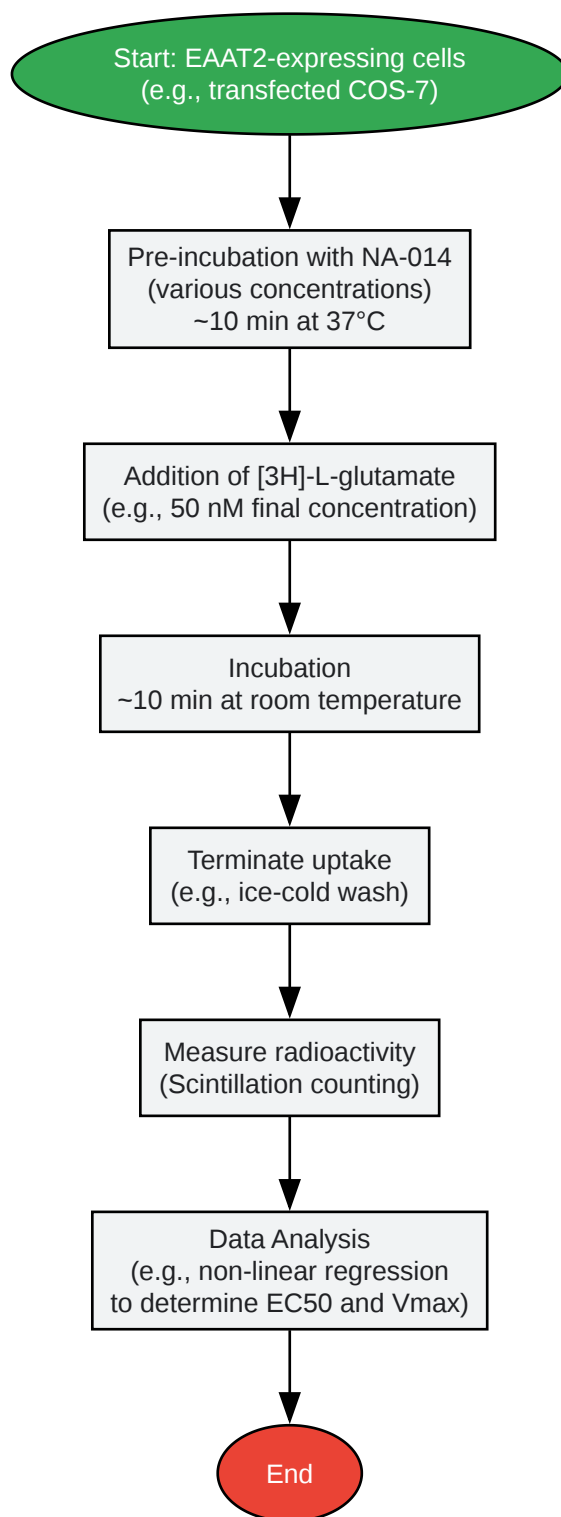
Table 1: Potency and Efficacy of **NA-014** in EAAT2-transfected COS-7 cells.

| NA-014 Concentration | Cell System | Change in Vmax | Reference |
|-------------------------|----------------------------------|---|-----------|
| 10 nM | EAAT2-transfected COS-7 cells | Increased from 279 ± 76 to 359 ± 17 pmol/well/min | [2] |
| 100 nM | EAAT2-transfected COS-7 cells | Increased to 675 ± 52 pmol/well/min | [2] |
| 500 nM | EAAT2-transfected COS-7 cells | Increased to 1413 ± 46 pmol/well/min | [2] |

Table 2: Effect of **NA-014** on the Maximal Velocity (Vmax) of Glutamate Transport in EAAT2-transfected COS-7 cells.

Signaling and Experimental Workflow Diagrams





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References

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- 2. pubs.acs.org [pubs.acs.org]
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